

# A Comprehensive Analysis for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Benzaldehyde, 2,3-difluoro-,  
oxime

CAS No.: 18355-77-6

Cat. No.: B102601

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Foreword: This technical guide provides a detailed examination of 2-Hexyl-1-decanol (CAS No. 2425-77-6), a branched-chain primary fatty alcohol. While the initial query referenced CAS number 18355-77-6, extensive database searches indicate a likely typographical error, consistently redirecting to the subject of this guide. As a C16 Guerbet alcohol, 2-Hexyl-1-decanol possesses a unique molecular architecture that imparts desirable physicochemical properties, making it a compound of significant interest in various industrial and research applications, including cosmetics, pharmaceuticals, and advanced material science. This document will delve into its chemical structure, physical and chemical properties, synthesis, and current applications, providing a foundational resource for scientists and developers.

## Chemical Identity and Structure

2-Hexyl-1-decanol is a long-chain, branched fatty alcohol. Its structure consists of a decanol backbone with a hexyl group attached at the second carbon position. This branching is a defining characteristic that differentiates it from its linear isomer, hexadecanol, and is responsible for many of its unique properties.

- IUPAC Name: 2-hexyldecan-1-ol[1]
- CAS Number: 2425-77-6
- Molecular Formula: C16H34O[2][3]

- Molecular Weight: 242.44 g/mol [2][4]
- Synonyms: 2-Hexyldecyl Alcohol, Guerbet C16, Isofol 16, Jarcol I-16[2][5]

The structural formula of 2-Hexyl-1-decanol is as follows:

A diagrammatic representation of its structure is provided below:

Caption: Chemical structure of 2-Hexyl-1-decanol.

## Physicochemical Properties

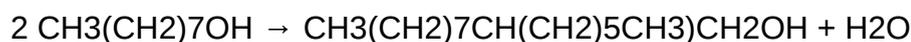
The branched nature of 2-Hexyl-1-decanol significantly influences its physical and chemical properties, particularly when compared to its linear counterparts. This branching disrupts the crystal packing of the molecule, leading to a lower melting point and pour point.[1]

Property	Value	Reference
Appearance	Colorless to pale yellow, oily liquid	[1][3]
Melting Point	-21 to -15 °C	[2]
Boiling Point	193-197 °C at 33 mmHg	[2]
Density	0.836 g/mL at 25 °C	[2]
Flash Point	113 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.449	[2]
Solubility	Insoluble in water; soluble in organic solvents like benzene (sparingly), chloroform (sparingly), and methanol (slightly)	[2][3]
Vapor Pressure	8.34E-05 mmHg at 25°C	[2]

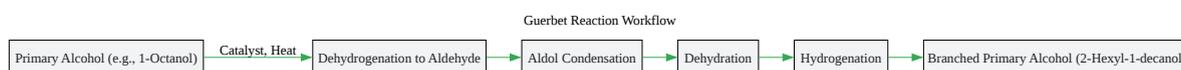
## Synthesis Overview: The Guerbet Reaction

2-Hexyl-1-decanol is a classic example of a "Guerbet alcohol," named after the Guerbet reaction which is the primary method for its synthesis. This reaction involves the dimerization of a primary alcohol to a branched alcohol with twice the molecular weight, minus a molecule of water.

The overall transformation for the synthesis of 2-Hexyl-1-decanol from 1-octanol can be summarized as follows:



A simplified workflow for the Guerbet reaction is illustrated below:



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Caption: Simplified workflow of the Guerbet reaction for synthesizing 2-Hexyl-1-decanol.

Experimental Protocol Considerations:

- **Catalyst Selection:** The reaction is typically catalyzed by a base, such as sodium or potassium hydroxide, in the presence of a hydrogenation catalyst like Raney nickel.
- **Reaction Conditions:** The reaction requires elevated temperatures, often in the range of 200-250 °C, and is carried out under pressure to prevent the loss of volatile intermediates.
- **Water Removal:** Continuous removal of the water byproduct is crucial to drive the equilibrium towards the formation of the Guerbet alcohol.
- **Purification:** The final product is typically purified by fractional distillation under reduced pressure to separate it from unreacted starting material and byproducts.

## Applications and Research Interest

The unique properties of 2-Hexyl-1-decanol make it a versatile compound with applications in various fields.

- **Cosmetics and Personal Care:** It is widely used as an emollient, surfactant, and lubricant in lotions, creams, and hair care products.<sup>[5]</sup> Its low viscosity and good spreading properties contribute to a desirable skin feel.
- **Industrial Lubricants:** The low pour point and high thermal stability of 2-Hexyl-1-decanol make it an excellent base for synthetic lubricants and functional fluids.<sup>[1]</sup>
- **Chemical Intermediate:** It serves as a precursor for the synthesis of other valuable chemicals, such as surfactants and plasticizers.<sup>[1]</sup> Its derivatives, including sulfates and phosphates, are investigated for novel surfactant systems.<sup>[1]</sup>
- **Antimicrobial Properties:** Some studies suggest that 2-Hexyl-1-decanol may possess mild antimicrobial properties, which could be beneficial in certain formulations.<sup>[3][5]</sup>
- **Research Applications:** In a research context, it is used as a model compound to study the structure-property relationships in complex fluid systems and in polymer chemistry as a comonomer or plasticizer to investigate polymer flexibility.<sup>[1]</sup>

## Safety and Handling

While generally considered to have a low hazard profile, standard laboratory safety precautions should be observed when handling 2-Hexyl-1-decanol. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

## Conclusion

2-Hexyl-1-decanol is a commercially significant branched-chain fatty alcohol with a unique set of physicochemical properties that make it highly valuable in a range of applications, from cosmetics to industrial lubricants. Its synthesis via the Guerbet reaction is a well-established process. For researchers and drug development professionals, understanding the properties and reactivity of such a molecule can be instrumental in formulating advanced delivery

systems, developing novel excipients, and exploring new chemical entities with tailored functionalities.

## References

- Cas 2425-77-6, 2-Hexyl-1-decanol | lookchem. (n.d.). LookChem. Retrieved February 20, 2026, from [[Link](#)]

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## Sources

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